

Spectroscopic Characterization of 4-Amino-3-(isopropyl)phenol: A Technical Guide

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Compound of Interest

Compound Name: 4-Amino-3-(isopropyl)phenol

CAS No.: 82774-61-6

Cat. No.: B1269070

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Abstract

This technical guide provides a comprehensive overview of the anticipated spectral characteristics of **4-Amino-3-(isopropyl)phenol**. Due to the limited availability of experimental spectral data for this specific compound in public-domain databases and peer-reviewed literature, this document leverages established spectroscopic principles and comparative data from analogous structures to present a detailed, predictive analysis. We will explore the theoretical ^1H NMR, ^{13}C NMR, Infrared (IR), and Mass Spectrometry (MS) data, offering insights into the structural elucidation of this molecule. This guide is intended for researchers, scientists, and professionals in drug development who may be working with or synthesizing novel aminophenol derivatives.

Introduction

4-Amino-3-(isopropyl)phenol is a substituted aromatic compound containing a phenol and an aniline moiety, with an isopropyl group ortho to the amino group and meta to the hydroxyl group. The unique substitution pattern on the aromatic ring is expected to give rise to a distinct spectroscopic fingerprint. Understanding these spectral characteristics is paramount for

confirming the identity, purity, and structure of the compound in a research and development setting. This guide will serve as a valuable resource by providing a predictive framework for the spectral analysis of **4-Amino-3-(isopropyl)phenol**.

Predicted Spectral Data and Interpretation

The following sections detail the predicted spectral data for **4-Amino-3-(isopropyl)phenol**. These predictions are based on the analysis of structurally similar compounds and established spectroscopic theories.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework of a molecule.

The predicted ^1H NMR spectrum of **4-Amino-3-(isopropyl)phenol** in a solvent like DMSO-d_6 would likely exhibit the following signals:

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment
~8.5 - 9.5	Singlet (broad)	1H	Phenolic -OH
~6.5 - 6.7	Doublet	1H	Ar-H (ortho to -OH)
~6.4 - 6.6	Doublet of doublets	1H	Ar-H (meta to -OH, ortho to -NH ₂)
~6.2 - 6.4	Doublet	1H	Ar-H (ortho to -OH, meta to -NH ₂)
~4.5 - 5.5	Singlet (broad)	2H	Amino -NH ₂
~2.9 - 3.2	Septet	1H	Isopropyl -CH
~1.1 - 1.3	Doublet	6H	Isopropyl -CH ₃

Causality Behind Predictions: The broad singlets for the -OH and -NH₂ protons are due to chemical exchange and quadrupole broadening, respectively. The aromatic protons are expected in the upfield region of the aromatic window due to the electron-donating effects of

the hydroxyl and amino groups. The isopropyl group's methine proton will appear as a septet due to coupling with the six equivalent methyl protons, which in turn will appear as a doublet.

The predicted ^{13}C NMR spectrum in DMSO- d_6 is expected to show the following resonances:

Predicted Chemical Shift (δ , ppm)	Assignment
~150 - 155	Ar-C (attached to -OH)
~140 - 145	Ar-C (attached to -NH ₂)
~125 - 130	Ar-C (attached to isopropyl)
~115 - 120	Ar-CH
~112 - 117	Ar-CH
~110 - 115	Ar-CH
~25 - 30	Isopropyl -CH
~20 - 25	Isopropyl -CH ₃

Causality Behind Predictions: The carbons attached to the electronegative oxygen and nitrogen atoms are expected to be the most downfield. The remaining aromatic carbons will have chemical shifts influenced by the combined electronic effects of the substituents. The aliphatic carbons of the isopropyl group will appear in the upfield region of the spectrum.

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Caption: Molecular structure of **4-Amino-3-(isopropyl)phenol**.

Infrared (IR) Spectroscopy

The IR spectrum is anticipated to display characteristic absorption bands for the functional groups present.

Wavenumber (cm ⁻¹)	Vibration	Description
3400 - 3200	O-H stretch, N-H stretch	Broad band for phenolic -OH, two sharp peaks for -NH ₂
3100 - 3000	Aromatic C-H stretch	Medium to weak sharp peaks
2960 - 2850	Aliphatic C-H stretch	Medium sharp peaks from the isopropyl group
1620 - 1580	C=C aromatic ring stretch	Two to three medium to strong peaks
1520 - 1480	N-H bend	Medium intensity
1470 - 1430	C-H bend (aliphatic)	Medium intensity
1250 - 1180	C-O stretch (phenolic)	Strong intensity
850 - 800	C-H out-of-plane bend	Strong peak indicative of substitution pattern

Causality Behind Predictions: The broad O-H and sharp N-H stretching vibrations in the high-frequency region are characteristic of phenols and primary amines, respectively. The presence of both aromatic and aliphatic C-H stretches will be evident. The C-O stretch of the phenol at a relatively high wavenumber is also a key diagnostic feature.

Mass Spectrometry (MS)

Electron Ionization (EI) mass spectrometry would likely produce the following significant fragments:

m/z	Proposed Fragment	Notes
151	$[M]^+$	Molecular ion peak
136	$[M - CH_3]^+$	Loss of a methyl group from the isopropyl moiety
108	$[M - C_3H_7]^+$	Loss of the isopropyl group

Causality Behind Predictions: The molecular ion peak is expected to be reasonably intense. A prominent fragmentation pathway would be the loss of a methyl radical from the isopropyl group to form a stable benzylic-type cation. The loss of the entire isopropyl group is also a probable fragmentation pathway.

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Caption: Predicted major fragmentation pathways in EI-MS.

Experimental Protocols

The following are generalized, standard operating procedures for the acquisition of spectral data for a solid organic compound like **4-Amino-3-(isopropyl)phenol**.

NMR Spectroscopy

- **Sample Preparation:** Accurately weigh approximately 5-10 mg of the solid sample and dissolve it in ~0.7 mL of a deuterated solvent (e.g., DMSO-d₆, CDCl₃) in a clean, dry NMR tube.

- **Instrument Setup:** Insert the NMR tube into the spectrometer. Tune and shim the instrument to optimize the magnetic field homogeneity.
- **^1H NMR Acquisition:** Acquire the ^1H NMR spectrum using a standard single-pulse experiment. A sufficient number of scans should be averaged to obtain a good signal-to-noise ratio.
- **^{13}C NMR Acquisition:** Acquire the ^{13}C NMR spectrum using a proton-decoupled pulse sequence. A larger number of scans will be required compared to ^1H NMR due to the lower natural abundance of ^{13}C .
- **Data Processing:** Process the raw data by applying a Fourier transform, phase correction, and baseline correction. Integrate the peaks in the ^1H NMR spectrum and reference the chemical shifts to the residual solvent peak.

IR Spectroscopy

- **Sample Preparation (Attenuated Total Reflectance - ATR):** Place a small amount of the solid sample directly on the ATR crystal.
- **Background Scan:** Acquire a background spectrum of the empty ATR accessory.
- **Sample Scan:** Acquire the spectrum of the sample. The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- **Data Analysis:** Identify the characteristic absorption bands and their corresponding functional groups.

Mass Spectrometry (Electron Ionization - EI)

- **Sample Introduction:** Introduce a small amount of the sample into the mass spectrometer, typically via a direct insertion probe for a solid sample.
- **Ionization:** The sample is vaporized and then bombarded with a high-energy electron beam (typically 70 eV) to induce ionization and fragmentation.

- Mass Analysis: The resulting ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection: The separated ions are detected, and a mass spectrum is generated, plotting ion intensity versus m/z .
- Data Analysis: Identify the molecular ion peak and analyze the fragmentation pattern to deduce the structure of the compound.

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Caption: General experimental workflow for spectroscopic analysis.

Conclusion

While experimental data for **4-Amino-3-(isopropyl)phenol** remains elusive in the public domain, this guide provides a robust, predictive framework for its spectral characterization. The anticipated NMR, IR, and MS data, grounded in the analysis of analogous compounds, offer valuable insights for researchers working on the synthesis and characterization of this and other substituted aminophenols. The provided standard operating procedures for data acquisition further enhance the practical utility of this guide. It is our hope that this document will facilitate the future identification and structural confirmation of **4-Amino-3-(isopropyl)phenol**.

References

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